

# validating chromium acetate structure X-ray crystallography

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## Compound Focus: Chromium(III) acetate

CAS No.: 39430-51-8

Cat. No.: S1900541

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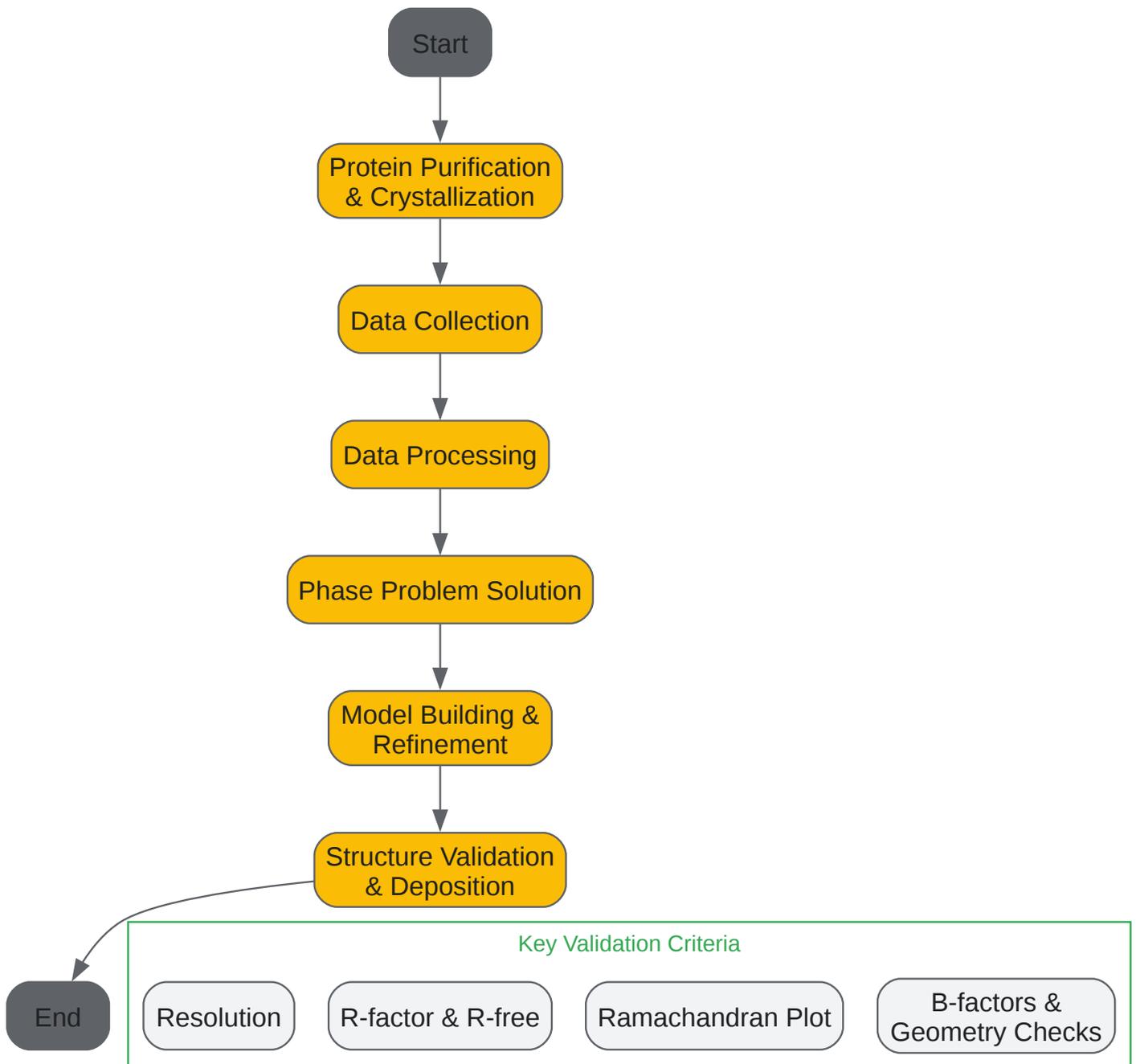
## Chromium Acetate Compounds: An Overview

The table below summarizes the key characteristics of the two main types of chromium acetate based on the available information.

Compound	Oxidation State	Key Structural Features	Key Applications / Notes
<b>Chromium(II) Acetate (Anhydrous)</b> [1]	Cr(II)	Dinuclear complex with a quadruple metal-to-metal bond, formulated as $[\text{Cr}_2(\text{O}_2\text{CCH}_3)_4]$ [1].	Used as a starting material for dinuclear Cr(II) complexes and as a reagent in organic reactions and polymerization processes [1].
<b>Chromium(III) Acetate</b> [2]	Cr(III)	Information on its specific molecular structure is not provided in the search results. Appears as a blue-violet or grayish green to bluish green powder [2].	Used in dyeing, tanning, hardening photographic emulsions, and as an oxidation catalyst [2]. Considered less toxic than Cr(VI) compounds [2].

## Validating a Structure with X-ray Crystallography

While the search results lack specific protocols for chromium acetate, the general workflow for determining and validating a macromolecular (e.g., protein) structure via X-ray crystallography is highly standardized and involves the steps below [3] [4]. The same underlying principles apply to small molecules like chromium acetate.



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The quality of a final structure model is assessed using several key metrics [5]:

- **Resolution:** This is the most important indicator. Higher resolution (lower Ångström number) means greater detail and atomic positional accuracy [5].
- **R-factor and R-free:** The R-factor measures how well the atomic model fits the experimental X-ray data. R-free is calculated using a subset of data not used in refinement and helps prevent overfitting. Lower values are better [5].
- **Ramachandran Plot:** Analyzes the torsion angles of the protein backbone. A high-quality structure will have most residues in the sterically favored regions, with very few or no outliers [5].
- **B-factors and Geometry:** B-factors (temperature factors) indicate atomic vibration or disorder. Geometry checks ensure bond lengths and angles are within expected ranges of ideal values [5].

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